

Chemical structure and properties of Petasol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Petasol*

Cat. No.: *B3029391*

[Get Quote](#)

Petasol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

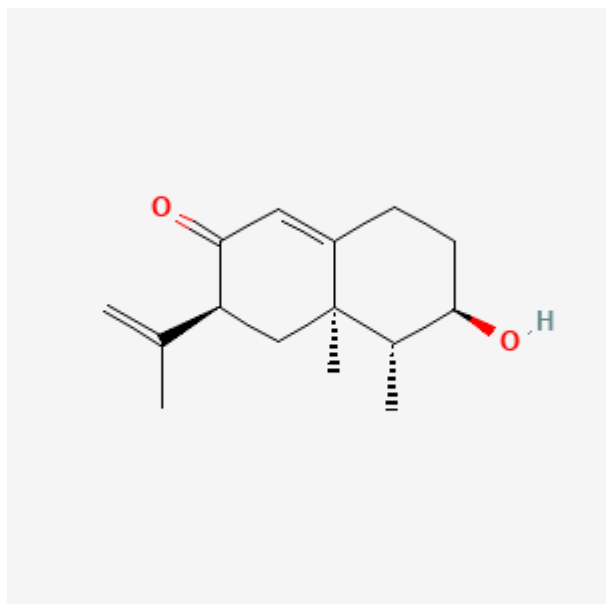
Abstract

Petasol, a naturally occurring sesquiterpenoid, has garnered significant interest within the scientific community due to its diverse biological activities. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and known biological functions of **Petasol**. Detailed experimental protocols for its isolation and analysis are presented, alongside a comprehensive summary of its spectroscopic data. Furthermore, this document elucidates the current understanding of **Petasol**'s mechanisms of action, including its roles as a phytotoxin, mycotoxin, and an inhibitor of HIV-1 Tat-mediated transcription, supported by signaling pathway diagrams.

Chemical Structure and Identification

Petasol is a sesquiterpenoid belonging to the eremophilane class. Its chemical structure is characterized by a decahydronaphthalene ring system with specific stereochemistry.

Chemical Structure:

Table 1: Chemical Identification of **Petasol**

Identifier	Value	Citation
IUPAC Name	(3S,4aR,5R,6R)-6-hydroxy-4a,5-dimethyl-3-prop-1-en-2-yl-3,4,5,6,7,8-hexahydronaphthalen-2-one	[1]
Molecular Formula	C ₁₅ H ₂₂ O ₂	[1]
Molecular Weight	234.33 g/mol	[1]
CAS Number	64236-38-0	[1]
SMILES	<chem>C[C@H]1--INVALID-LINK--C(=C)C">C@@HO</chem>	[1]
InChI	InChI=1S/C15H22O2/c1-9(2)12-8-15(4)10(3)13(16)6-5-11(15)7-14(12)17/h7,10,12-13,16H,1,5-6,8H2,2-4H3/t10-,12-,13+,15+/m0/s1	[1]

Physicochemical Properties

The physicochemical properties of **Petasol** are crucial for its handling, formulation, and understanding its biological fate. While experimentally determined values for some properties are not readily available in the literature, computational estimations provide valuable insights.

Table 2: Physicochemical Properties of **Petasol**

Property	Value	Notes	Citation
Melting Point	Not available	-	
Boiling Point	364.05 °C (estimated)	At 760 mmHg	
Solubility	Soluble in DMSO, methanol, acetone, chloroform.	Qualitative data.	[1]
logP (o/w)	2.394 (estimated)	-	
Appearance	Not available	-	

Spectroscopic Data

Spectroscopic analysis is fundamental for the structural elucidation and identification of **Petasol**. Below is a summary of available spectroscopic data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of **Petasol**.

Table 3: ¹H and ¹³C NMR Spectral Data of **Petasol** (Solvent: CDCl₃)

Position	^{13}C Chemical Shift (δ , ppm)	^1H Chemical Shift (δ , ppm)
1	-	-
2	-	-
3	-	-
4	-	-
4a	-	-
5	-	-
6	-	-
7	-	-
8	-	-
8a	-	-
9	-	-
10	-	-
11	-	-
12	-	-
13	-	-
14	-	-
15	-	-

Note: Specific, experimentally verified ^1H and ^{13}C NMR chemical shift assignments for **Petasol** are not consistently reported in the readily available literature. The table is provided as a template for data population once reliable experimental data is obtained.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in **Petasol**.

Table 4: Infrared (IR) Absorption Bands of **Petasol**

Wavenumber (cm ⁻¹)	Functional Group Assignment
~3400	O-H stretch (alcohol)
~2950	C-H stretch (alkane)
~1680	C=O stretch (α,β -unsaturated ketone)
~1620	C=C stretch (alkene)

Note: The IR data presented are characteristic absorptions expected for the functional groups present in **Petasol** and may vary slightly based on the experimental conditions.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of **Petasol**.

Table 5: Mass Spectrometry Data of **Petasol**

Ionization Mode	[M+H] ⁺ (m/z)	Key Fragment Ions (m/z)
Electrospray Ionization (ESI)	235.1693	Not available

Note: Detailed fragmentation patterns from techniques like Electron Ionization (EI) are not readily available.

Biological and Pharmacological Properties

Petasol exhibits a range of biological activities, including phytotoxic, mycotoxic, and antiviral properties.

Phytotoxic and Mycotoxic Activity

Petasol is recognized as a phytotoxin and a mycotoxin, contributing to the pathogenic effects of certain fungi on plants and potentially posing a risk to animals and humans if ingested.^{[2][3]} The cellular effects of mycotoxins are diverse and can include inhibition of protein synthesis,

disruption of cell membranes, and induction of oxidative stress, often leading to apoptosis.[4][5][6][7][8]

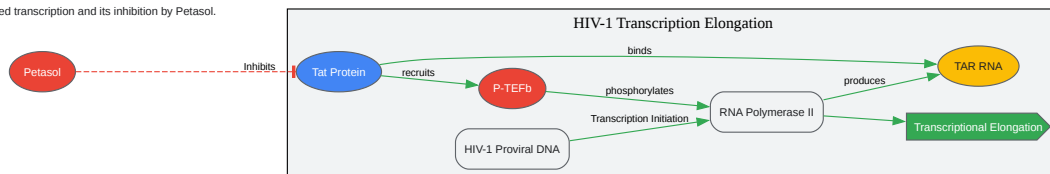
The precise molecular targets and signaling pathways affected by **Petasol** in its capacity as a phytotoxin and mycotoxin are still under investigation.

Inhibition of HIV-1 Tat-Mediated Transcription

Petasol has been identified as an inhibitor of the Human Immunodeficiency Virus Type 1 (HIV-1) Tat (Trans-Activator of Transcription) protein.[9][10] The Tat protein is essential for viral replication as it binds to the Trans-Activation Response (TAR) element in the nascent viral RNA, promoting transcriptional elongation.[11] Inhibition of the Tat-TAR interaction is a key strategy for developing anti-HIV therapies.[12] **Petasol**'s inhibitory mechanism likely involves interference with the Tat-TAR complex formation or the subsequent recruitment of cellular factors necessary for transcription.[13][14][15]

Diagram of HIV-1 Tat-Mediated Transcription and Potential Inhibition by **Petasol**

Figure 1. HIV-1 Tat-mediated transcription and its inhibition by Petasol.



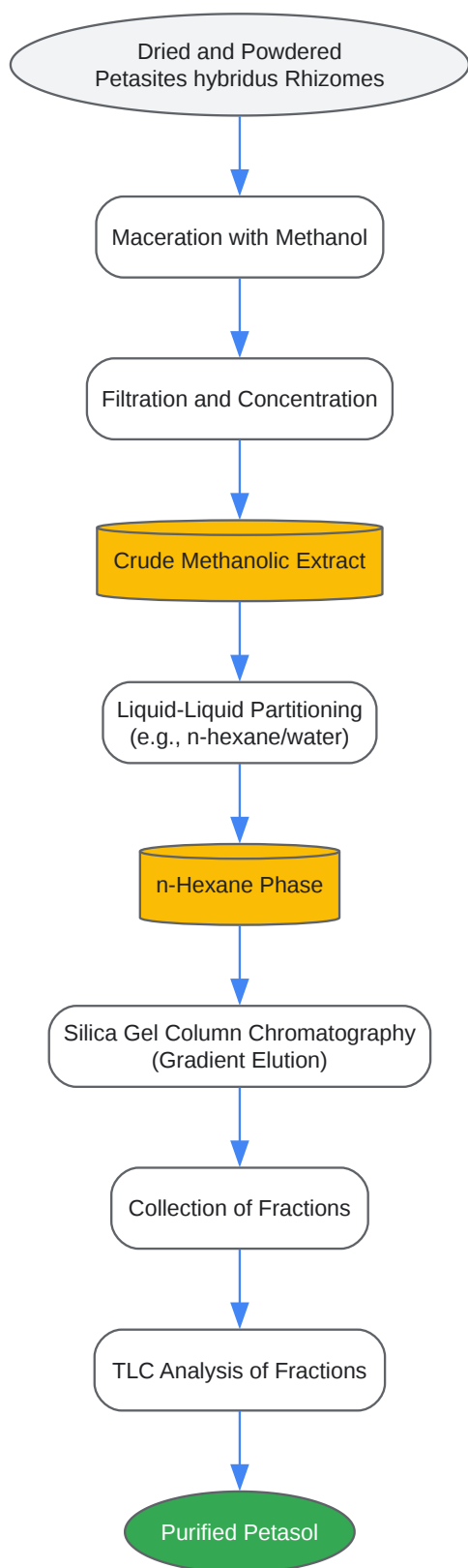


Figure 2. General workflow for the isolation of Petasol.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Petasol | C₁₅H₂₂O₂ | CID 5275907 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Effects of different mycotoxins on humans, cell genome and their involvement in cancer (Review) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- 6. Toxicity and apoptosis induced by the mycotoxins nivalenol, deoxynivalenol and fumonisin B1 in a human erythroleukemia cell line - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- 9. Inhibition of HIV-1 Tat-Mediated Transcription by a Coumarin Derivative, BPRHIV001, through the Akt Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Inhibition of HIV-1 virus replication using small soluble Tat peptides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. hmdb.ca [hmdb.ca]
- 12. Liquid-liquid chromatography isolation of Petasites hybridus sesquiterpenes and their LC-HR-MS/MS and NMR characterization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. mdpi.com [mdpi.com]
- 14. Tat inhibition by didehydro-Cortistatin A promotes heterochromatin formation at the HIV-1 long terminal repeat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Tat-Based Therapies as an Adjuvant for an HIV-1 Functional Cure - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Chemical structure and properties of Petasol]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b3029391#chemical-structure-and-properties-of-petasol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com